

# An In-depth Technical Guide to 5-Nitro-1,2,3-benzenetricarboxylic Acid

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## Compound of Interest

Compound Name: 5-Nitro-1,2,3-benzenetricarboxylic acid

Cat. No.: B1316948

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This technical guide provides a comprehensive overview of the known properties, synthesis, and potential characteristics of **5-Nitro-1,2,3-benzenetricarboxylic acid** for researchers, scientists, and drug development professionals. Due to the limited availability of published data for this specific compound, this guide combines compiled information with general principles of organic chemistry and predictive statements based on related structures.

## Chemical and Physical Properties

**5-Nitro-1,2,3-benzenetricarboxylic acid**, also known as 5-nitrohemimellitic acid, is an aromatic carboxylic acid. The presence of three carboxylic acid groups and a nitro group on the benzene ring influences its chemical and physical properties. It is expected to be a crystalline solid and exhibit solubility in polar solvents.<sup>[1]</sup>

A summary of its known and predicted quantitative data is presented in Table 1.

Table 1: Physicochemical Properties of **5-Nitro-1,2,3-benzenetricarboxylic Acid**

Property	Value	Source
CAS Number	3807-81-6	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>5</sub> NO <sub>8</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	255.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	208 °C	ChemicalBook
Boiling Point (Predicted)	546.4 ± 50.0 °C at 760 mmHg	<a href="#">[3]</a>
Density (Predicted)	1.837 ± 0.06 g/cm <sup>3</sup>	ChemicalBook
Flash Point (Predicted)	240.4 ± 18.6 °C	<a href="#">[3]</a>
LogP (Predicted)	0.21	<a href="#">[3]</a>
pKa	Not available	

## Synthesis and Experimental Protocols

The primary route for the synthesis of **5-Nitro-1,2,3-benzenetricarboxylic acid** is through the electrophilic nitration of 1,2,3-benzenetricarboxylic acid (hemimellitic acid).[\[3\]](#) While a detailed experimental protocol specifically for this reaction is not readily available in the published literature, a general procedure can be adapted from standard nitration methods for aromatic carboxylic acids.

### General Experimental Protocol for the Nitration of 1,2,3-Benzenetricarboxylic Acid

Disclaimer: The following protocol is a generalized procedure and has not been optimized for the synthesis of **5-Nitro-1,2,3-benzenetricarboxylic acid**. It should be performed with appropriate safety precautions in a well-ventilated fume hood.

Materials:

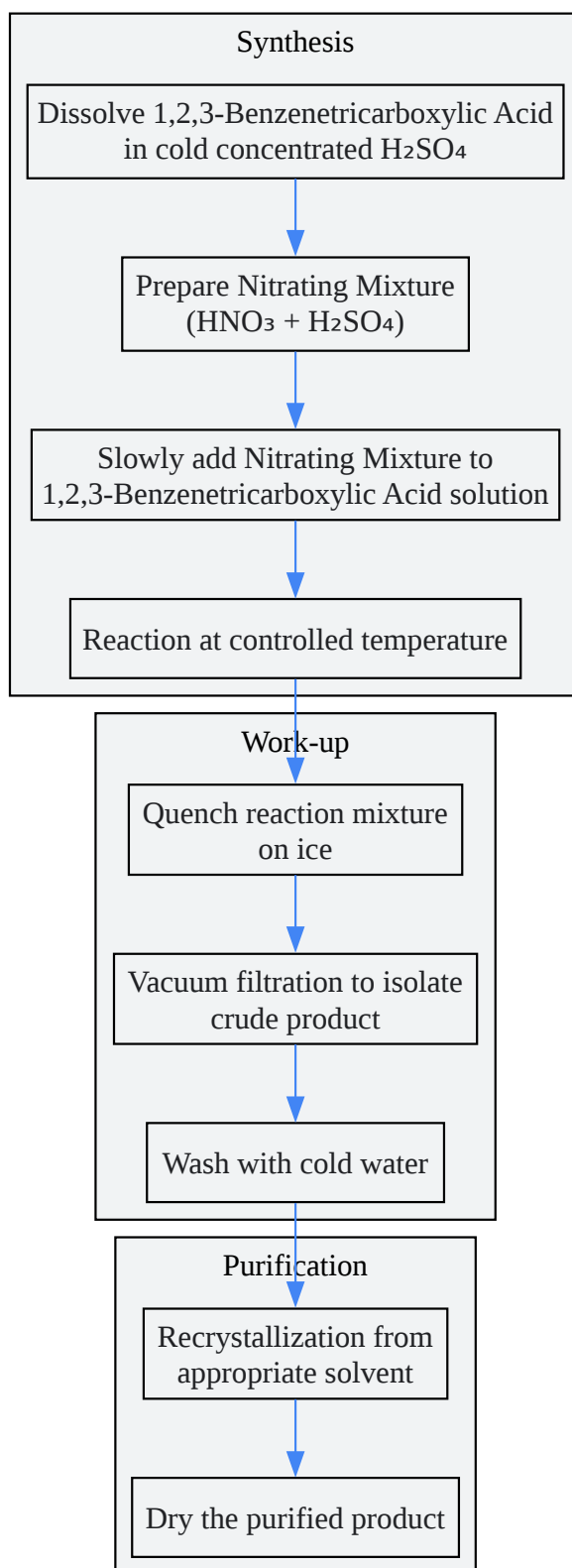
- 1,2,3-Benzenetricarboxylic acid (hemimellitic acid)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)

- Concentrated Nitric Acid ( $\text{HNO}_3$ )
- Distilled Water
- Ice

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, cool concentrated sulfuric acid to 0-5 °C in an ice bath.
- Slowly add 1,2,3-benzenetricarboxylic acid to the cooled sulfuric acid with continuous stirring until fully dissolved.
- Prepare a nitrating mixture by slowly adding concentrated nitric acid to an equal volume of concentrated sulfuric acid in a separate flask, keeping the mixture cooled in an ice bath.
- Add the nitrating mixture dropwise to the solution of 1,2,3-benzenetricarboxylic acid, maintaining the reaction temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for a specified time to ensure complete nitration. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture slowly over crushed ice with stirring to precipitate the crude product.
- Collect the precipitate by vacuum filtration and wash thoroughly with cold distilled water to remove any residual acid.
- The crude **5-Nitro-1,2,3-benzenetricarboxylic acid** can be purified by recrystallization from a suitable solvent, such as water or an alcohol-water mixture.

#### Logical Workflow for Synthesis and Purification:



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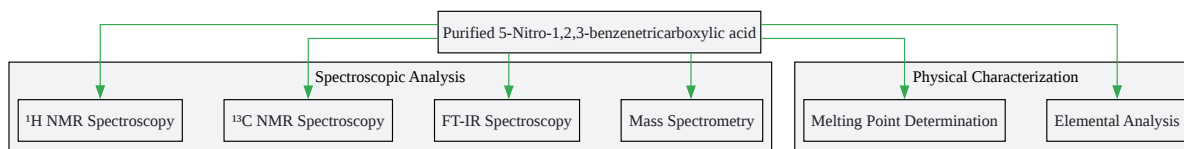
A generalized workflow for the synthesis and purification of **5-Nitro-1,2,3-benzenetricarboxylic acid**.

## Spectroscopic Characterization

A thorough search of scientific databases and literature did not yield any publicly available experimental spectroscopic data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, or Mass Spectrometry) for **5-Nitro-1,2,3-benzenetricarboxylic acid**.

For researchers who synthesize this compound, the following characterization workflow is recommended:

Recommended Characterization Workflow:



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A logical workflow for the structural and physical characterization of the synthesized compound.

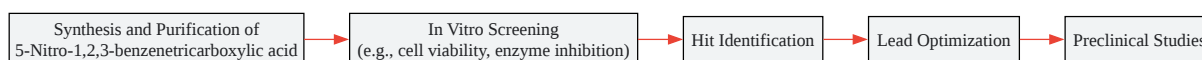
## Biological Activity and Drug Development Potential

There is currently no specific information in the scientific literature regarding the biological activity, signaling pathways, or toxicological properties of **5-Nitro-1,2,3-benzenetricarboxylic acid**.

However, the presence of the nitroaromatic moiety suggests potential for biological activity. Nitroaromatic compounds are known to have a wide range of pharmacological effects and can act as either pharmacophores or toxicophores. Their biological actions are often mediated by the enzymatic reduction of the nitro group to reactive intermediates that can interact with cellular macromolecules.

Given the lack of specific data, any research into the drug development potential of **5-Nitro-1,2,3-benzenetricarboxylic acid** would require initial in vitro screening against various cell lines and biological targets to identify any potential therapeutic applications.

Proposed High-Level Drug Discovery Workflow:



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A simplified, high-level workflow for investigating the drug development potential.

## Conclusion

**5-Nitro-1,2,3-benzenetricarboxylic acid** is a chemical compound for which there is limited publicly available scientific data. While its basic chemical and some physical properties are known or can be predicted, detailed experimental protocols for its synthesis and its full spectroscopic and biological characterization are not well-documented in the literature. This guide provides a starting point for researchers by outlining a plausible synthetic route and a logical workflow for its characterization and potential investigation in a drug discovery context. Further research is needed to fully elucidate the properties and potential applications of this compound.

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## References

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